

triethyl methanetricarboxylate chemical structure and IUPAC name

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Compound of Interest

Compound Name: Triethyl methanetricarboxylate

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An In-depth Technical Guide to Triethyl Methanetricarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **triethyl methanetricarboxylate**, a versatile building block in modern organic synthesis and pharmaceutical development. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and key applications, with a focus on data presentation and experimental detail to support advanced research and development activities.

Chemical Identity and Structure

IUPAC Name: **triethyl methanetricarboxylate**^[1]

Synonyms: Methanetricarboxylic acid, triethyl ester; Tricarbethoxymethane; Triethoxycarbonylmethane; Diethyl 2-(ethoxycarbonyl)malonate^{[1][2][3]}

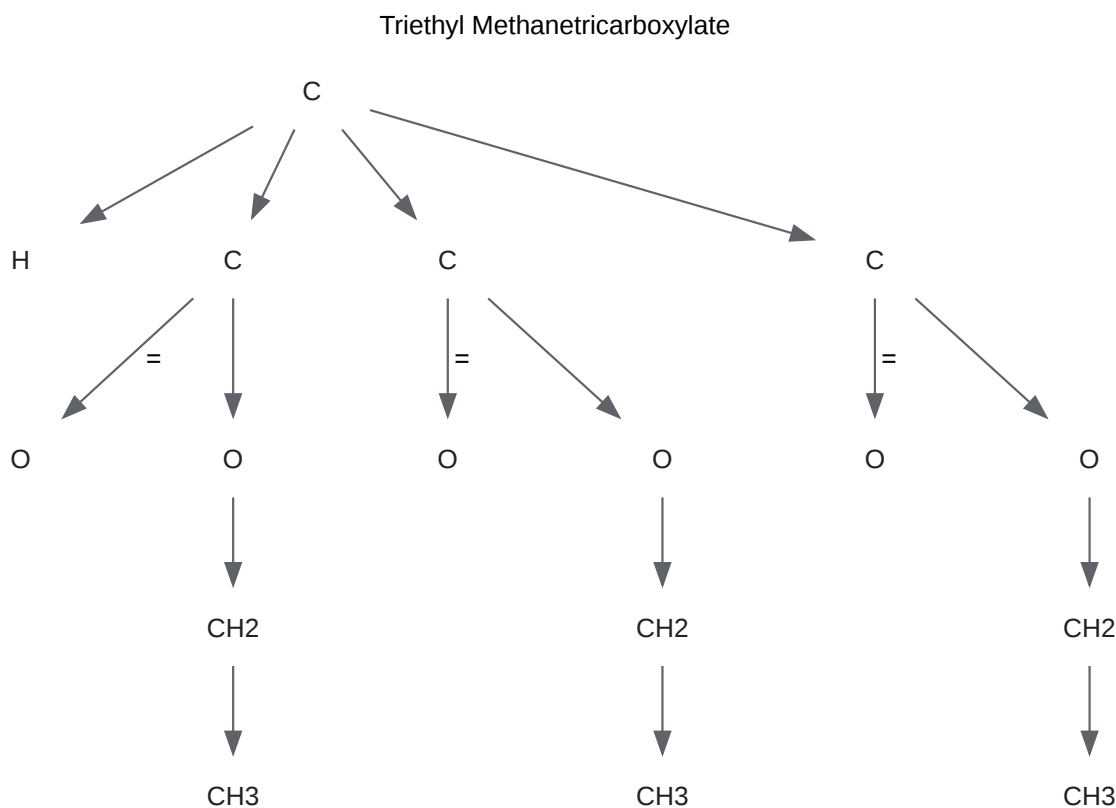
Chemical Formula: C₁₀H₁₆O₆^{[1][2][3]}

Molecular Weight: 232.23 g/mol ^[4]

CAS Number: 6279-86-3^{[1][2]}

The molecular structure of **triethyl methanetricarboxylate** consists of a central carbon atom (methane) bonded to three ethoxycarbonyl (-COOCH₂CH₃) groups. This trifunctional ester is a

key intermediate due to its reactive central carbon and the versatility of its ester functionalities.



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Caption: Chemical structure of **triethyl methanetricarboxylate**.

Physicochemical Properties

Triethyl methanetricarboxylate is typically a colorless to pale yellow liquid or low-melting solid with a mild, fruity odor.[2][5] It is soluble in common organic solvents but has limited solubility in water.[2][6]

Table 1: Quantitative Physicochemical Data for **Triethyl Methanetricarboxylate**

Property	Value	Reference(s)
Melting Point	25-26 °C	[7]
Boiling Point	253 °C (at 760 mmHg)	[7]
Density	1.095 g/mL at 25 °C	[7]
Refractive Index	n _{20/D} 1.424	[7]
Flash Point	113 °C (235.4 °F) - closed cup	
Water Solubility	Immiscible	[6][8]
Vapor Pressure	0.00358 mmHg at 25 °C	[6]

Experimental Protocols: Synthesis

Several synthetic routes for **triethyl methanetricarboxylate** have been established. The choice of method often depends on the availability of starting materials, desired scale, and purity requirements.

Synthesis from Diethyl Malonate and Ethyl Chloroformate

This common laboratory-scale synthesis involves the formation of a sodiomalonic ester intermediate, which is then carboxylated with ethyl chloroformate.

Experimental Workflow:



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Caption: Workflow for synthesis from diethyl malonate.

Detailed Methodology: A procedure for this synthesis has been well-documented in Organic Syntheses.[9]

- **Preparation of Sodiomalonic Ester:** In a suitable reaction vessel equipped with a condenser and a dropping funnel, sodium is reacted with absolute ethanol to form sodium ethoxide. Diethyl malonate is then added to the solution to form the sodiomalonic ester.
- **Carboxylation:** The suspension of sodiomalonic ester is then treated with ethyl chloroformate, typically dissolved in an inert solvent like dry ether. The addition is controlled to maintain a vigorous reaction.
- **Workup:** After the reaction is complete, the mixture is cooled and cautiously decomposed with dilute acid (e.g., acetic acid).
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with ether. The combined organic extracts are washed, dried over a suitable drying agent (e.g., sodium sulfate), and the solvent is removed.
- **Distillation:** The crude product is purified by vacuum distillation to yield pure **triethyl methanetricarboxylate**. The product typically distills at around 130 °C at 10 mm Hg.[9]

Alternative Synthetic Routes

Other reported methods for the preparation of **triethyl methanetricarboxylate** include:

- The reaction of **triethyl methanetricarboxylate** with an inorganic base (like potassium carbonate) and 1,2-dibromoethane, which is particularly useful for subsequent alkylation reactions.[10]
- The direct esterification of methanetricarboxylic acid with ethanol in the presence of an acid catalyst.[5]
- Synthesis from ethyl carbonate and malonic ester.[9]

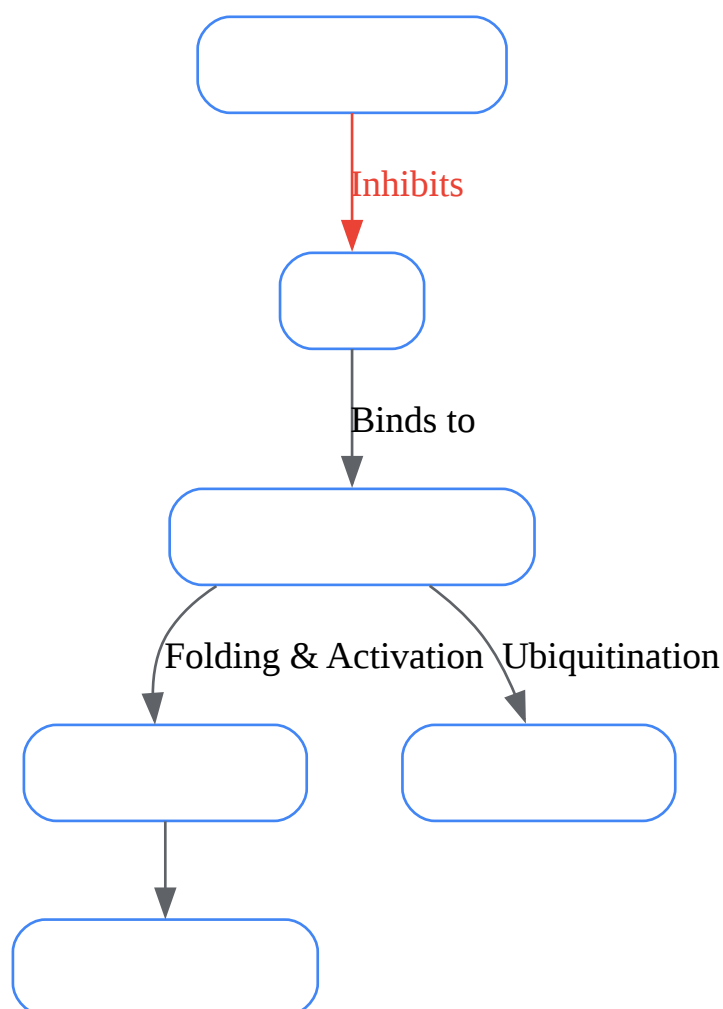
Applications in Research and Drug Development

Triethyl methanetricarboxylate is a valuable intermediate in the synthesis of complex organic molecules and active pharmaceutical ingredients (APIs).[11] Its unique structure allows it to serve as a blocked malonic ester, which can direct subsequent reactions like alkylations to monoalkylation products.[2]

Key Application Areas:

- **Hsp90 Inhibitors:** It is used in the synthesis of novel inhibitors of Heat Shock Protein 90 (Hsp90), a chaperone protein that is a target in cancer therapy.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **HIV-1 Integrase Inhibitors:** The compound is a key starting material for the preparation of novel dihydroquinoline-3-carboxylic acids, which have shown potential as inhibitors of HIV-1 integrase, an essential enzyme for viral replication.[\[6\]](#)[\[7\]](#)[\[11\]](#)
- **Fine and Specialty Chemicals:** It serves as an intermediate in the production of agrochemicals, specialty polymers, coatings, and cross-linking agents.[\[2\]](#)[\[5\]](#)

Signaling Pathway Context (Hypothetical): The diagram below illustrates a hypothetical signaling pathway where an Hsp90 inhibitor, synthesized using a **triethylmethanetricarboxylate** derivative, might act.



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Caption: Hsp90 inhibition by a derivative of **triethyl methanetricarboxylate**.

Safety and Handling

Triethyl methanetricarboxylate is a combustible liquid and should be handled with appropriate care in a well-ventilated area. Standard personal protective equipment, including gloves and eye protection, should be worn. It should be stored in a cool, dry place in a tightly sealed container, away from incompatible substances.[8]

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